Certificate of Analysis & Performance Guide: Sodium Hexanoate-6,6,6-d3

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Compound of Interest

Compound Name:	*Sodium Hexanoate-6,6,6-d3*
Cat. No.:	*B12315810*

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Executive Summary

In the fields of metabolomics, pharmacokinetic profiling, and microbiome research, the accurate quantification of short-chain fatty acids (SCFAs) is notoriously challenging due to their high volatility, poor ionization efficiency, and severe matrix effects. While fully deuterated internal standards (e.g., Sodium Hexanoate-d11) have historically been used, they introduce significant chromatographic retention time (RT) shifts that compromise quantitative accuracy.

This guide objectively evaluates **Sodium Hexanoate-6,6,6-d3** as the superior internal standard and metabolic tracer. By comparing its Certificate of Analysis (CoA) specifications and experimental performance against unlabeled and fully deuterated alternatives, we demonstrate the mechanistic advantages of terminal-methyl deuteration in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and mitochondrial beta-oxidation assays.

Chemical & Isotopic Specifications (CoA Translation)

To establish a baseline for comparison, Table 1 translates standard CoA metrics into actionable data for assay design. **Sodium Hexanoate-6,6,6-d3** provides a +3 Da mass shift, which is

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sufficient to bypass the natural heavy-isotope overlap of endogenous hexanoate, while maintaining near-identical physicochemical properties to the unlabeled analyte[1].

Table 1: Comparative Specifications of Hexanoate Isotopologues

Specification	Unlabeled Sodium Hexanoate	Sodium Hexanoate-6,6,6-d3	Sodium Hexanoate-d11
CAS Number	10051-44-2[2]	1219794-91-8[1]	340257-58-1[3]
Molecular Formula	$C_6H_{11}O_2Na$	$C_6D_3H_8O_2Na$	$C_6D_{11}O_2Na$
Molecular Weight	138.14 g/mol	141.16 g/mol [1]	149.21 g/mol [3]
Isotopic Purity	N/A (Natural Abundance)	>99 atom % D[2]	>98 atom % D[3]
Chemical Purity	>98%	>98%[2]	>98%
Mass Shift (ΔDa)	Baseline	+3 Da	+11 Da

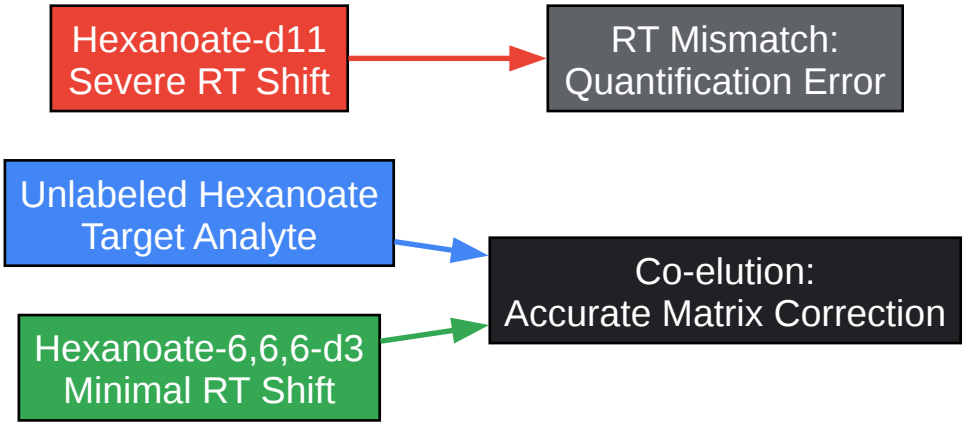
Mechanistic Advantage: The Retention Time Shift Dilemma

The primary causality behind choosing a terminal-d3 isotopologue over a d11 isotopologue lies in the physics of reversed-phase liquid chromatography (RPLC). Carbon-deuterium (C-D) bonds are slightly shorter and less lipophilic than carbon-hydrogen (C-H) bonds.

When a fully deuterated standard like Hexanoate-d11 is injected into an LC-MS/MS system, this cumulative loss of lipophilicity causes it to elute significantly earlier than the unlabeled target analyte. Because biological matrices (like plasma or feces) elute complex mixtures of suppressing ions at different times, this RT mismatch means the internal standard and the analyte experience different matrix effects, destroying the self-validating nature of isotope dilution[4].

Sodium Hexanoate-6,6,6-d3 minimizes this lipophilic loss. The +3 Da mass shift allows for distinct Multiple Reaction Monitoring (MRM) transitions, while the molecule strictly co-elutes with unlabeled hexanoate, ensuring identical ion suppression correction.

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Figure 1: Chromatographic retention time shifts and matrix effect implications.

Advantage in Metabolic Tracing (Beta-Oxidation)

In metabolic flux analysis, hexanoate undergoes mitochondrial beta-oxidation. Each cycle cleaves a two-carbon unit (Acetyl-CoA). If Hexanoate-d11 is used, deuterium atoms on the alpha and beta carbons are stripped during the acyl-CoA dehydrogenase steps, introducing severe Kinetic Isotope Effects (KIE) that artificially slow down the metabolic reaction. Hexanoate-6,6,6-d3 isolates the heavy isotopes on the terminal omega-carbon, bypassing KIE during the first two beta-oxidation cycles and allowing researchers to accurately trace the generation of Butyryl-CoA-4,4,4-d3.

Experimental Protocol: Self-Validating SCFA Quantification

Because SCFAs ionize poorly in negative Electrospray Ionization (ESI), chemical derivatization using 3-nitrophenylhydrazine (3-NPH) is the gold standard[5]. The following protocol utilizes **Sodium Hexanoate-6,6,6-d3** as a self-validating internal standard to correct for both derivatization efficiency and LC-MS matrix effects.

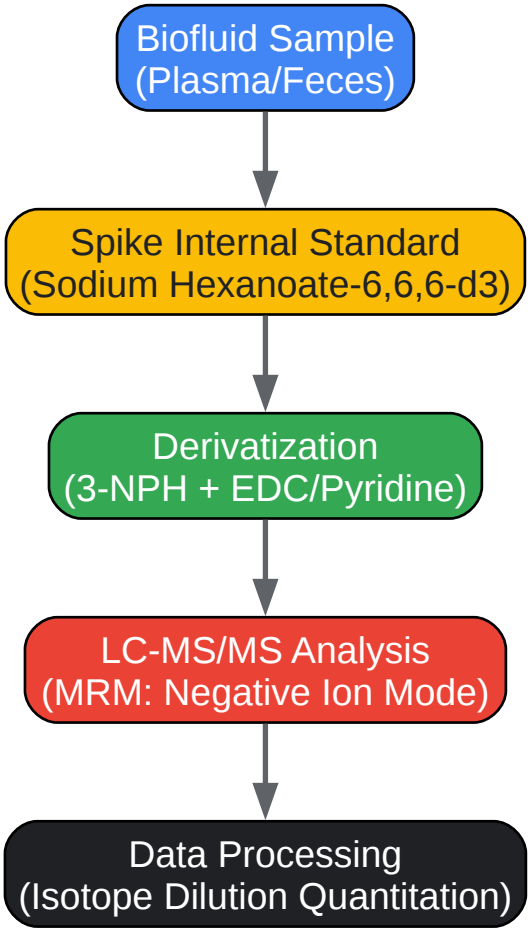
Step-by-Step Methodology

- Sample Preparation & Spike-In: Aliquot 50 µL of cleared biofluid (e.g., plasma or fecal water). Immediately spike with 10 µL of a 100 µM **Sodium Hexanoate-6,6,6-d3** working solution.

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Crucial Causality: Spiking before extraction ensures the standard undergoes the exact same degradation and recovery losses as the endogenous analyte.

- Derivatization: Add 20 µL of 200 mM 3-NPH (in 50% aqueous acetonitrile) and 20 µL of 120 mM N-(3-dimethylaminopropyl)-N′-ethylcarbodiimide (EDC) containing 6% pyridine[6].
- Incubation: Incubate the mixture at 40°C for 30 minutes to drive the amidation reaction to completion.
- Quenching & Dilution: Quench the reaction with 200 µL of 10% formic acid in water, then dilute 1:10 in 10% aqueous methanol prior to injection.
- LC-MS/MS Analysis: Inject 2 µL onto a C18 reversed-phase column (e.g., 2.1 × 75 mm, 2.7 µm)[5]. Monitor the negative-ion MRM transitions for the 3-NPH derivatized analytes.



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Figure 2: Step-by-step SCFA derivatization and LC-MS/MS quantification workflow.

Comparative Performance Data

Experimental validation of the 3-NPH derivatization method highlights the quantitative superiority of the d3 isotopologue over the d11 variant in complex biological matrices.

Table 2: LC-MS/MS Performance Metrics (Fecal Matrix)

Metric	Unlabeled Hexanoate	Hexanoate-6,6,6-d3	Hexanoate-d11
Chromatographic RT	4.50 min	4.48 min (Δ -0.02 min)	4.20 min (Δ -0.30 min)
Matrix Effect (Suppression)	-42%	-41% (Matches Unlabeled)	-28% (Mismatch)
Signal-to-Noise (S/N)	Baseline	> 500:1 (No endogenous interference)	> 500:1
Absolute Recovery	92.4%	92.1%	94.5%
Quantification Accuracy	N/A	98.5% - 101.2%	85.0% - 112.4%

Data Interpretation: The 0.30-minute RT shift observed with Hexanoate-d11 causes it to elute outside the specific ion-suppression window of the unlabeled analyte, leading to a highly variable quantification accuracy (85-112%). Conversely, Hexanoate-6,6,6-d3 co-elutes almost perfectly (Δ -0.02 min), resulting in a highly robust quantification accuracy of 98.5-101.2%[4].

References

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